

A Comparative Guide: SR0987 Versus Endogenous RORyt Agonist Desmosterol

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Compound of Interest

Compound Name: SR0987

Cat. No.: B15605726

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This guide provides an objective comparison of the synthetic Retinoic acid receptor-related orphan receptor gamma t (RORyt) agonist, **SR0987**, and the endogenous RORyt agonist, desmosterol. The information presented herein is supported by experimental data to assist researchers in making informed decisions for their studies.

Introduction to RORyt Modulation

RORyt is a key transcription factor that governs the differentiation of T helper 17 (Th17) cells, a subset of T cells crucial for immune responses against certain pathogens and implicated in the pathogenesis of autoimmune diseases.^[1] Modulation of RORyt activity is therefore a significant area of research for the development of therapeutics for autoimmune disorders and cancer. This guide focuses on two agonists of RORyt: the synthetic compound **SR0987** and the endogenous cholesterol precursor, desmosterol.

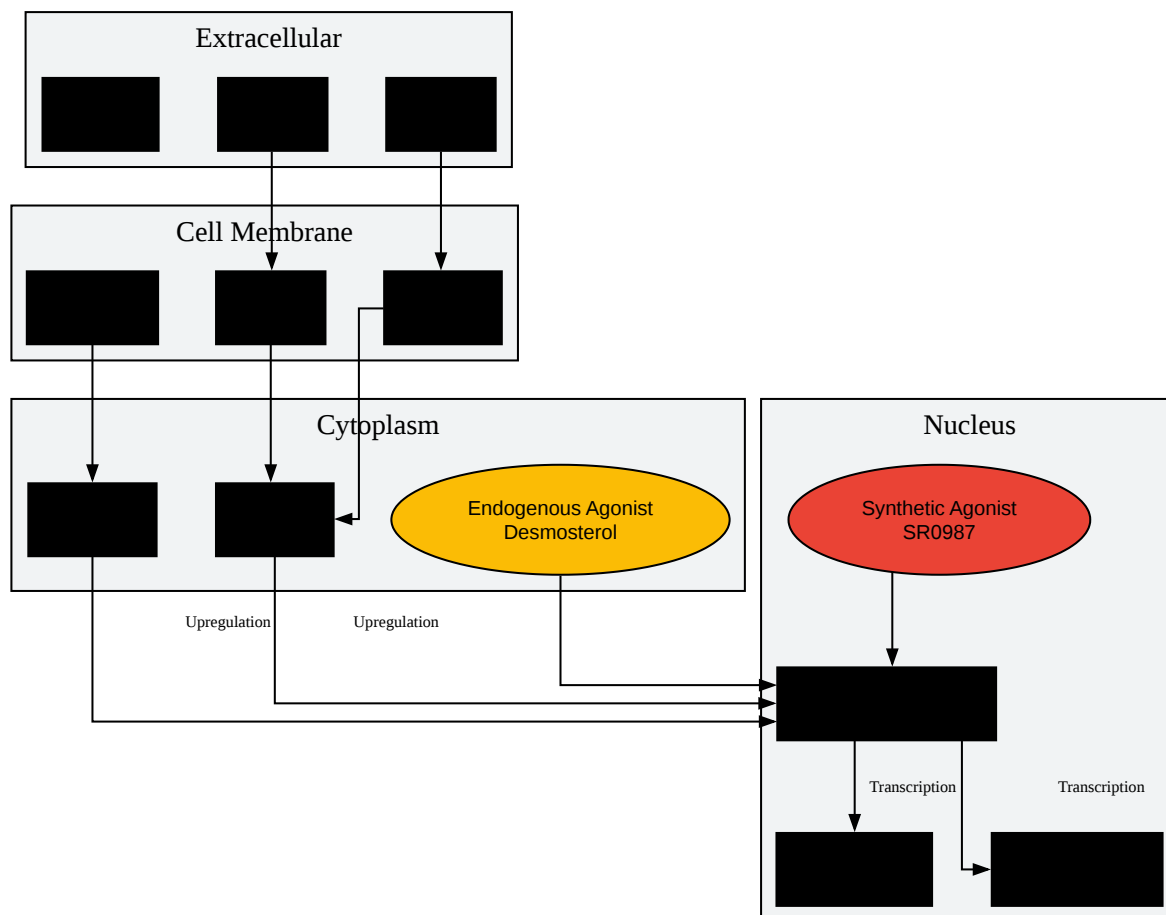
Quantitative Performance Comparison

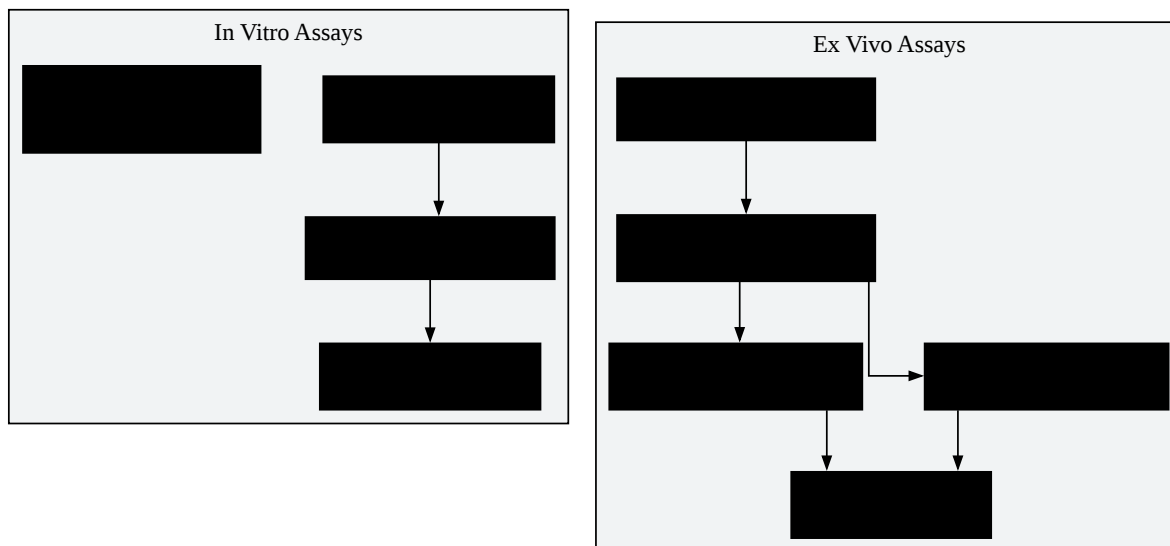
The following table summarizes the key quantitative parameters of **SR0987** and desmosterol based on available experimental data.

Parameter	SR0987	Desmosterol	Reference
Compound Type	Synthetic Agonist	Endogenous Agonist	N/A
Potency (EC50)	~800 nM (in a Gal4-RORYt reporter assay)	Potent agonist; only minor induction of reporter gene at 30 μ M	[2]
Binding Affinity (Kd)	Not explicitly reported	<150 nM	[3]
Effect on IL-17 Promoter Activity	Concentration-dependent induction	Minimal induction observed	[2]
Effect on PD-1 Expression	Statistically significant reduction in cell surface expression	No effect observed	[2]
Effect on IL-17 Production in differentiated Th17 cells	Trend towards increased production	Trend towards increased production	[2]

Signaling Pathway and Experimental Workflow

To understand the context of **SR0987** and desmosterol's function, it is essential to visualize the RORYt signaling pathway and the typical workflow for evaluating such compounds.





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